

Technical Guide: Ac-RKILFLDG-NH2 Structural & Functional Analysis[1]

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Compound of Interest

Compound Name: *Ac-Arg-Lys-Ile-Leu-Phe-Leu-Asp-Gly-NH2*

CAS No.: *128211-01-8*

Cat. No.: *B12650033*

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Executive Summary

Ac-Arg-Lys-Ile-Leu-Phe-Leu-Asp-Gly-NH2 is a synthetic octapeptide designed to mimic a specific cleavage site within the HIV-1 Gag polyprotein.[1] It serves as a high-fidelity substrate for HIV-1 Protease (HIV-1 PR), an aspartyl protease essential for viral maturation.[1]

In drug development, this peptide is utilized to determine enzyme kinetics (

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) and screen for protease inhibitors (e.g., Saquinavir, Darunavir).[1] Its structural design incorporates an N-terminal acetylation and C-terminal amidation to mimic the continuous polypeptide chain of the native viral protein, ensuring that ionization only occurs at side chains and not at the termini.

Key Classification:

- Role: Fluorogenic/HPLC-based Protease Substrate.

- Target: HIV-1 Aspartyl Protease.
- Mechanism: Hydrolysis of the Leu-Phe scissile bond.

Molecular Architecture & Physicochemical Properties[1][2][3][4]

Primary Structure Analysis

The peptide sequence corresponds to the P4–P4' residues of the protease binding pocket.[2]
HIV-1 Protease recognizes an octapeptide span, with the cleavage occurring between the P1 and P1' residues.[2]

Position	Residue	Code	Role in Binding Pocket (Subsite)	Physicochemical Nature
N-Cap	Acetyl	Ac	Protection	Removes positive charge at N-term. [1]
P4	Arginine	Arg (R)	S4 Interaction	Cationic, Polar. [1] [3]
P3	Lysine	Lys (K)	S3 Interaction	Cationic, Polar. [1]
P2	Isoleucine	Ile (I)	S2 Interaction	Hydrophobic, Beta-branched. [1]
P1	Leucine	Leu (L)	S1 (Scissile Bond Donor)	Hydrophobic. [1]
P1'	Phenylalanine	Phe (F)	S1' (Scissile Bond Acceptor)	Aromatic, Hydrophobic. [1]
P2'	Leucine	Leu (L)	S2' Interaction	Hydrophobic. [1]
P3'	Aspartic Acid	Asp (D)	S3' Interaction	Anionic. [1]
P4'	Glycine	Gly (G)	S4' Interaction	Flexible spacer.
C-Cap	Amide	NH2	Protection	Removes negative charge at C-term. [1]

Physicochemical Data

- Molecular Formula:[ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)

[\[1\]](#)[\[4\]](#)

- Molecular Weight (Monoisotopic): ~1001.60 Da^[1]
- Isoelectric Point (pI): ~10.5 (Dominated by Arg/Lys).^[1]
- Net Charge (pH 7.0): +1 (Arg, Lys, Asp).^[1]
- Solubility: Soluble in water and aqueous buffers (pH < 8).^[1] For high concentrations, 10-50% DMSO or 2-methoxyethanol is recommended to prevent aggregation of the hydrophobic core (ILFL).^[1]

Mechanism of Action: Proteolytic Cleavage

The utility of Ac-RKILFLDG-NH₂ relies on its specific hydrolysis by HIV-1 Protease. The enzyme utilizes a catalytic dyad of aspartic acid residues (Asp25/Asp25') to activate a water molecule, which attacks the peptide bond between Leucine and Phenylalanine.^[1]

The Scissile Bond

The cleavage event is highly specific:

^[1]

- Substrate: N-terminally blocked (non-reactive to amine-specific reagents).^[1]
- Product 1: Ac-Arg-Lys-Ile-Leu-OH (C-terminal carboxylate).^[1]
- Product 2: H-Phe-Leu-Asp-Gly-NH₂ (N-terminal primary amine).^[1]

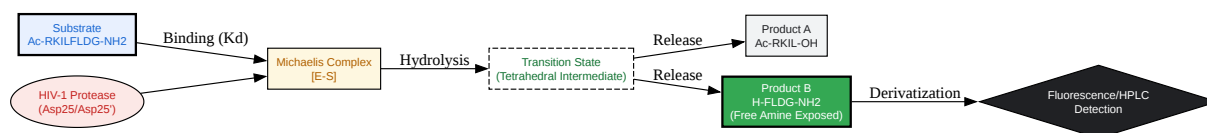
Detection Strategy (The "Switch")

This cleavage exposes a free primary amine on the Phenylalanine residue of the downstream product.^[1] This allows for two primary detection modes:^[5]

- HPLC: Separation of the intact substrate (hydrophobic) from the two smaller fragments.^[1]

- Fluorogenic Derivatization: The free amine of the product (H-FLDG-NH₂) can react with fluorogenic reagents (e.g., catechol/borate/periodate or fluorescamine) to generate a signal.
[1] The intact acetylated substrate generates no signal, creating a "dark-to-bright" assay.[1]

Visualization: Proteolytic Pathway



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Caption: Mechanism of HIV-1 Protease cleavage at the Leu-Phe bond, exposing the N-terminal amine for detection.

Synthesis & Purification Protocols

To ensure assay reproducibility, the peptide must be synthesized with high purity (>95%) using Solid Phase Peptide Synthesis (SPPS).[1]

Fmoc-SPPS Protocol

Resin Selection: Rink Amide MBHA Resin (Low loading: 0.3–0.5 mmol/g) is required to generate the C-terminal amide (

).[1]

Step-by-Step Workflow:

- Swelling: DMF (30 min).
- Deprotection: 20% Piperidine in DMF (2 x 10 min) to remove Fmoc.
- Coupling:

- Activator: HBTU/HOBt or HATU (0.95 eq relative to AA).[1]
- Base: DIPEA (2.0 eq).[1]
- Amino Acid: 5.0 eq excess.
- Time: 45–60 min per residue.
- Sequence Assembly: Gly

Asp(OtBu)

Leu

Phe

Leu

Ile

Lys(Boc)

Arg(Pbf).[1]

- N-Terminal Capping: After the final Fmoc removal from Arg, treat resin with Acetic Anhydride/Pyridine (1:1) in DCM for 30 min to install the Acetyl group.[1]
- Cleavage: TFA/TIS/H₂O (95:2.5:2.5) for 3 hours.

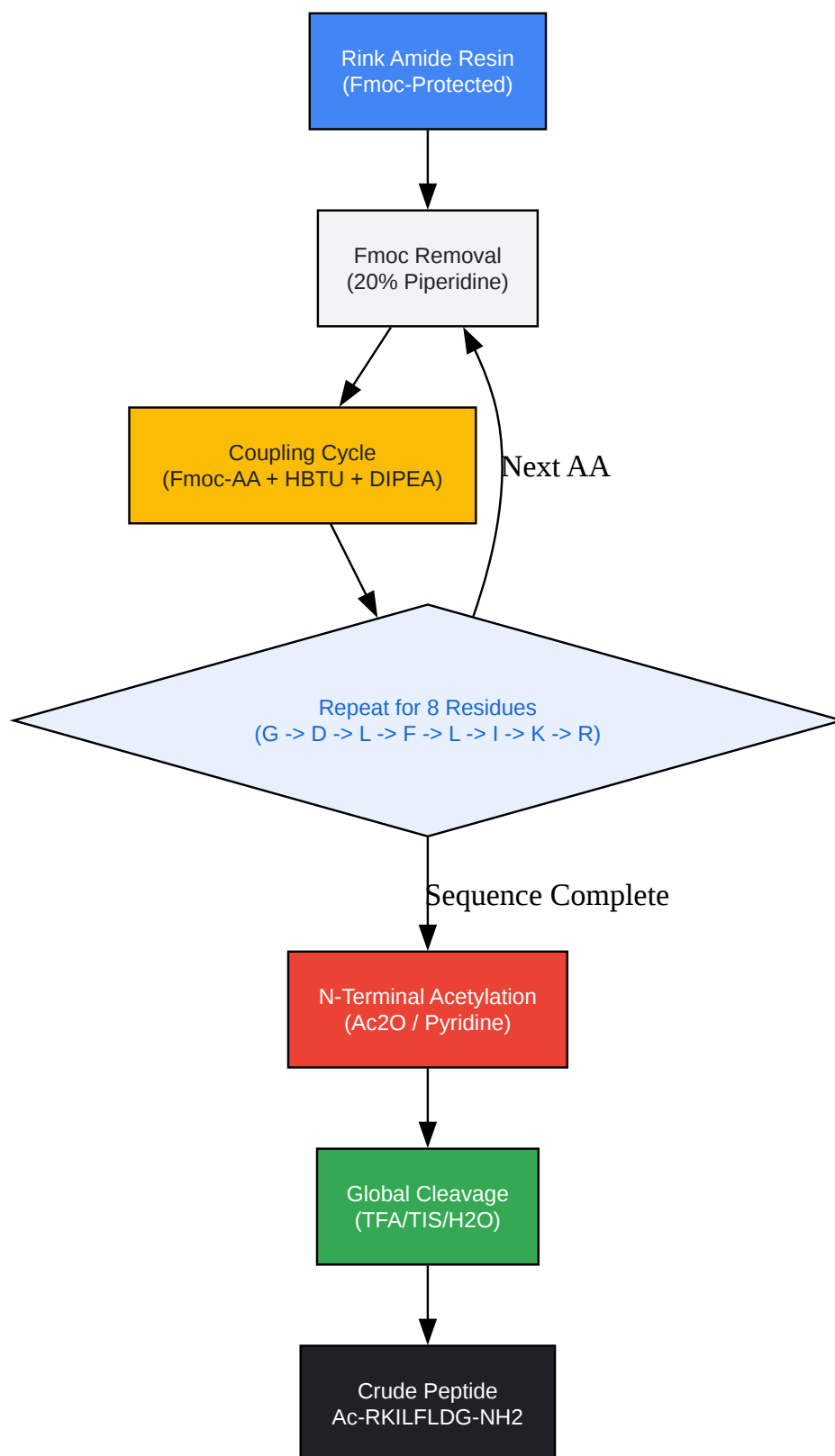
Purification & Validation

- Method: RP-HPLC (C18 Column).[1]
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% to 60% B over 30 minutes. The hydrophobic core (ILFL) will cause the peptide to elute relatively late (approx. 40-50% B).[1]
- Validation: ESI-MS must confirm

and

.[\[1\]](#)

Visualization: Synthesis Workflow



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Caption: Fmoc-SPPS cycle for Ac-RKILFLDG-NH₂ synthesis, highlighting the critical acetylation step.

Experimental Protocols for Bioassays

Preparation of Stock Solution

- Weighing: Accurately weigh 1–2 mg of lyophilized peptide.
- Dissolution: Dissolve in a minimal volume of DMSO (e.g., 50 L) to ensure complete solvation of the hydrophobic core.[\[1\]](#)
- Dilution: Dilute to 1 mM stock using 50 mM Sodium Acetate Buffer (pH 5.5).
 - Note: HIV-1 Protease has optimal activity at acidic pH (4.5–5.5).[\[1\]](#) Avoid neutral buffers (PBS pH 7.4) for the reaction, as the enzyme activity drops significantly.[\[1\]](#)

Kinetic Assay (HPLC Method)

This method is the "Gold Standard" for validating inhibitor potency.[\[1\]](#)

- Reaction Mix:
 - Buffer: 50 mM Sodium Acetate, 1 M NaCl, 1 mM EDTA, 1 mM DTT, pH 5.0.[\[1\]](#)
 - Substrate: 50 M Ac-RKILFLDG-NH₂.[\[1\]](#)
 - Enzyme: 20–100 nM Recombinant HIV-1 Protease.
- Incubation: 37°C for 15–60 minutes.
- Quenching: Add equal volume of 10% TFA.
- Analysis: Inject onto C18 HPLC. Monitor depletion of the substrate peak and appearance of the product peaks (Ac-RKIL-OH and H-FLDG-NH₂).[\[1\]](#)
- Calculation: Plot initial velocity (

) vs. substrate concentration

to determine

and

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